

Safety and handling of tert-butyl 3-hydroxycyclobutylcarbamate

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Compound of Interest

Compound Name:	Tert-butyl 3-hydroxycyclobutylcarbamate
Cat. No.:	B124221

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An In-Depth Technical Guide to the Safe Handling of **tert-Butyl 3-hydroxycyclobutylcarbamate**

Introduction: A Key Intermediate in Modern Synthesis

Tert-butyl 3-hydroxycyclobutylcarbamate (CAS No: 154748-63-7) is a bifunctional chemical compound increasingly recognized for its utility as a versatile building block in organic synthesis and pharmaceutical development.^[1] Its structure, which incorporates a rigid cyclobutane core, a hydroxyl group, and a tert-butyloxycarbonyl (Boc)-protected amine, makes it a valuable intermediate.^[2] Specifically, it serves as a key component in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs) such as androgen receptor antagonists used in cancer research.^[2]

The functional groups present—the hydroxyl and the carbamate—allow for a diverse range of chemical transformations, making it an attractive starting material for medicinal chemists and drug development professionals.^{[2][3]} However, like all specialized chemical reagents, its effective and safe use is predicated on a thorough understanding of its properties, hazards, and handling requirements. This guide provides a comprehensive overview of the safety protocols, handling procedures, and risk mitigation strategies essential for researchers and scientists working with this compound.

Section 1: Chemical Properties and Identification

A precise understanding of the compound's physical and chemical properties is the foundation of safe laboratory practice. These characteristics influence storage, handling, and emergency response procedures.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₇ NO ₃	[1]
Molecular Weight	187.24 g/mol	[1]
CAS Number	154748-63-7 (racemate); 389890-43-1 (cis); 389890-42-0 (trans)	[1] [4] [5]
Appearance	White solid	[5]
Melting Point	117 °C	[4]
Density	1.107 g/cm ³	[4]
Flash Point	137.46 °C	[4]
Solubility	Soluble in many organic solvents.	[6]

Section 2: Hazard Identification and Toxicological Profile

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **tert-butyl 3-hydroxycyclobutylcarbamate** is classified with several hazards that necessitate careful handling. The primary risks are associated with acute toxicity if ingested and irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[4\]](#)

GHS Hazard Classification

Hazard Class	Category	Hazard Statement(s)	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1][4][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4][5][8]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[4][5][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[4][5][8]

Precautionary Statements (P-Statements)

Safe handling is guided by the following precautionary statements:

- Prevention: P261, P264, P270, P271, P280[4][8][9]
- Response: P301+P317, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P362+P364[4][8]
- Storage: P403+P233, P405[4][8]
- Disposal: P501[4]

Toxicological Insights

While comprehensive toxicological data is not fully available, the existing classifications demand that exposure be minimized through all routes.[10] The "harmful if swallowed" classification indicates significant acute toxicity via ingestion.[1] The irritant properties mean that direct contact with skin or eyes can cause inflammation and discomfort, while inhalation of dust can lead to respiratory tract irritation.[5][8]

Section 3: Standard Operating Protocol for Safe Handling

A systematic approach to handling **tert-butyl 3-hydroxycyclobutylcarbamate** is critical to ensuring laboratory safety. The following protocol is a self-validating system designed to minimize exposure and mitigate risks.

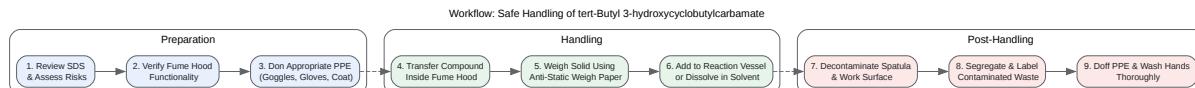
Engineering Controls and Personal Protective Equipment (PPE)

The causality behind PPE selection is directly linked to the compound's known hazards.

- Ventilation: All handling of the solid compound, including weighing and transferring, must be performed in a properly functioning chemical fume hood.[11][12] This is a primary engineering control to prevent inhalation of dust particles, which are known to cause respiratory irritation.[8]
- Eye Protection: Chemical safety goggles or glasses with side shields conforming to EN166 or NIOSH standards are mandatory.[13] This prevents eye contact with airborne particles or splashes that can cause serious irritation.[14]
- Hand Protection: Wear appropriate protective gloves, such as nitrile rubber.[13] It is crucial to inspect gloves for tears or holes before each use. Since the compound is a skin irritant, gloves are the primary barrier to prevent direct contact.[4]
- Body Protection: A long-sleeved laboratory coat must be worn to protect skin and personal clothing from contamination.[13]
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved particulate respirator (e.g., N95) should be used.[8]

Step-by-Step Handling Workflow

The following workflow ensures a logical and safe sequence of operations from material acquisition to use.



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Caption: A logical workflow for handling the compound, from preparation to cleanup.

Section 4: Storage, Stability, and Incompatibilities

Proper storage is essential not only for safety but also for maintaining the chemical integrity of the compound.

Recommended Storage Conditions

- Temperature: Store in a cool, dry, and well-ventilated area, with some suppliers recommending refrigerated conditions (2-8°C).[5][8]
- Atmosphere: The compound is noted to be moisture-sensitive.[8] Carbamates, in general, can be susceptible to hydrolysis.[15] Therefore, it is best practice to store the container tightly closed under an inert atmosphere, such as argon or nitrogen, to prevent degradation.[8][15]
- Container: Keep the container tightly sealed to prevent moisture ingress and contamination.[4][9]

Chemical Stability and Incompatibilities

- Stability: The product is generally stable under normal handling and storage conditions.[8]
- Incompatible Materials: Avoid contact with strong oxidizing agents, which can lead to vigorous and potentially hazardous reactions.[8][16]

- Hazardous Decomposition Products: Under fire conditions, thermal decomposition can generate toxic fumes, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[8\]](#)[\[16\]](#)
[\[17\]](#)

Section 5: Emergency and First Aid Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is crucial.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[7\]](#)[\[14\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[\[7\]](#)[\[8\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or if the person feels unwell, call a poison center or doctor.[\[7\]](#)[\[8\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately for medical help.[\[4\]](#)[\[7\]](#)

Spill and Leak Response

- Evacuate: Evacuate unnecessary personnel from the area.[\[14\]](#)
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[7\]](#)[\[14\]](#)
- Clean-up: For solid spills, carefully sweep or shovel the material into an appropriate, labeled container for disposal. Avoid generating dust.[\[8\]](#) Use personal protective equipment during cleanup.[\[7\]](#)
- Decontaminate: Clean the spill area thoroughly.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[7\]](#)[\[17\]](#)
- Specific Hazards: As noted, thermal decomposition can release irritating and toxic gases.[\[16\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[16\]](#)[\[17\]](#)

Section 6: Waste Disposal

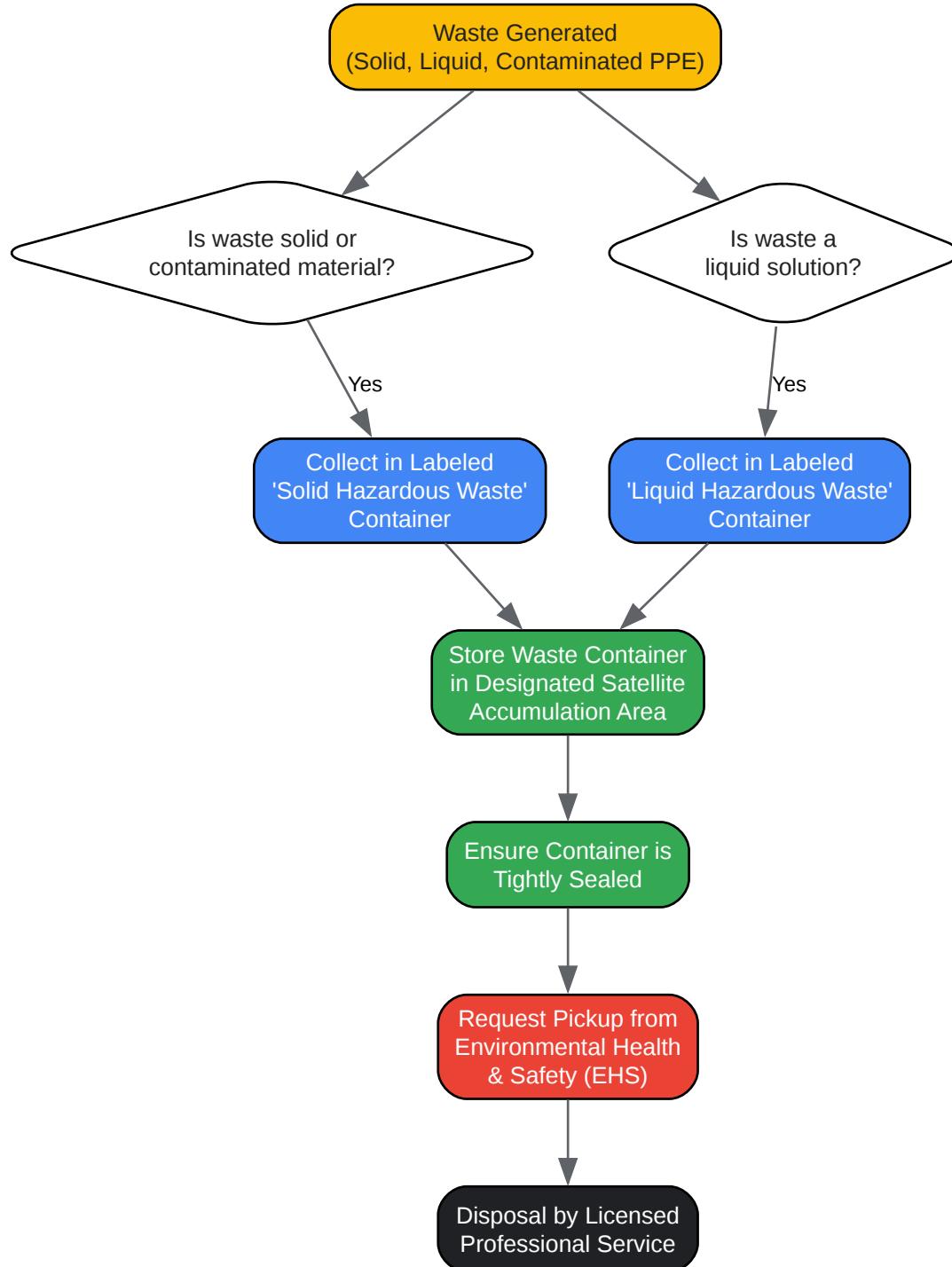
Proper disposal of **tert-butyl 3-hydroxycyclobutylcarbamate** and associated contaminated materials is a critical aspect of laboratory safety and environmental responsibility.

Disposal Protocol

Under no circumstances should this chemical or its solutions be disposed of down the drain.
[\[13\]](#)

- Solid Waste: Collect unused or waste **tert-butyl 3-hydroxycyclobutylcarbamate** in a clearly labeled, sealed hazardous waste container.[\[13\]](#)
- Liquid Waste: Solutions containing the compound should be collected in a designated container for non-halogenated organic waste (unless dissolved in a halogenated solvent).
[\[11\]](#)
- Contaminated Materials: All disposable materials that have come into contact with the compound (e.g., gloves, weighing papers, pipette tips, paper towels) must be considered hazardous waste and placed in a designated, sealed container for solid waste disposal.[\[13\]](#)
- Final Disposal: All waste must be disposed of through a licensed professional waste disposal service in accordance with all applicable local, state, and federal regulations.[\[13\]](#)[\[18\]](#)

Waste Disposal Workflow for tert-Butyl 3-hydroxycyclobutylcarbamate

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Caption: A decision-based workflow for the proper segregation and disposal of waste.

Conclusion

Tert-butyl 3-hydroxycyclobutylcarbamate is a valuable reagent in the landscape of chemical synthesis and drug discovery. Its effective use is inextricably linked to a culture of safety and a rigorous adherence to established protocols. By understanding its chemical properties, recognizing its hazards, and implementing the comprehensive handling, storage, and disposal procedures outlined in this guide, researchers can mitigate risks and ensure a safe laboratory environment. The principles of risk assessment, proper use of engineering controls and PPE, and diligent emergency preparedness are paramount to safeguarding both the individual scientist and the integrity of their research.

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